

2-Chloroacrolein CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Chloroacrolein

Cat. No.: B1216256

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2-Chloroacrolein: A Technical Guide

CAS Number: 683-51-2

Molecular Formula: C_3H_3ClO

This technical guide provides an in-depth overview of **2-Chloroacrolein**, a reactive α,β -unsaturated aldehyde. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Molecular Structure and Properties

2-Chloroacrolein, also known as α -chloroacrolein or 2-chloro-2-propenal, is a chlorinated aldehyde with the structure depicted below. Its reactivity is largely dictated by the presence of the electrophilic carbon-carbon double bond conjugated with the carbonyl group, making it susceptible to nucleophilic attack.^[1]

Molecular Structure:

A simple representation of the **2-Chloroacrolein** molecule.

The key physical and chemical properties of **2-Chloroacrolein** are summarized in the table below. It is important to note that some of these values are predicted and should be used as an estimate.

Property	Value	Reference
Molecular Weight	90.51 g/mol	[2]
Boiling Point	49.7°C at 760 mmHg	[3]
Density	1.062 g/cm ³	[3]
Flash Point	-3.7 ± 22.1 °C (Predicted)	[3]
LogP	0.79 (Predicted)	[3]
SMILES	<chem>C=C(C=O)Cl</chem>	[4]
InChI	InChI=1S/C3H3ClO/c1-3(4)2-5/h2H,1H2	[4]

Synthesis and Experimental Protocol

A primary method for the synthesis of **2-Chloroacrolein** involves the direct chlorination of acrolein. The following experimental protocol is based on a patented method.[5]

Preparation of α-Chloroacrolein from Acrolein and Chlorine

Objective: To synthesize α-chloroacrolein by the gas-phase reaction of acrolein and chlorine.

Materials:

- Acrolein
- Chlorine gas
- Inert gas (e.g., Nitrogen, Argon, Helium, Carbon Dioxide)
- Reaction vessel equipped with heating and gas inlet/outlet
- Condensation system (e.g., brine-cooled condensers, Dry Ice traps)

Procedure:

- A gaseous mixture of acrolein and chlorine, with a mole ratio ranging from approximately 1:1 to 3:1, is prepared.
- This mixture is diluted with an inert gas, such as nitrogen, to about 50% by volume.
- The diluted gas mixture is passed through a reaction zone heated to a temperature between 75°C and 350°C (preferred range: 100°C to 200°C).
- The flow rate is controlled to ensure a residence time of the reacting gases in the reaction zone of approximately 0.05 to 5 seconds.
- The effluent gases from the reactor are passed through a series of condensers cooled with brine and subsequently through traps cooled with Dry Ice to condense the product.
- The non-condensed gases are vented to a suitable exhaust system.

Safety Precautions: This reaction should be performed in a well-ventilated fume hood by trained personnel. Acrolein and chlorine are toxic and corrosive. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn.

Reactivity and Potential Applications

The reactivity of **2-Chloroacrolein** is characteristic of α,β -unsaturated carbonyl compounds.^[1] It can undergo nucleophilic addition at the β -carbon (Michael addition) and is a dienophile in Diels-Alder reactions.^[1] This reactivity makes it a potentially useful intermediate in organic synthesis. For instance, it can be used in the preparation of nitrogen-containing heterocyclic compounds through reactions with ammonia derivatives.^[6]

While specific, large-scale industrial applications are not widely documented, its structural motifs suggest its utility as a building block for more complex molecules in pharmaceutical and materials science research.

Biological Activity and Toxicity

As a member of the α,β -unsaturated aldehyde class, **2-Chloroacrolein** is expected to exhibit significant biological activity, primarily driven by its electrophilic nature. These compounds are known to be toxic and can interact with biological nucleophiles such as proteins and DNA.^{[7][8]}

The primary mechanism of toxicity for α,β -unsaturated aldehydes is believed to be through Michael addition reactions with cellular thiols, particularly glutathione (GSH).[1][8] Depletion of cellular glutathione can lead to oxidative stress and subsequent cellular damage. Furthermore, the ability of these compounds to react with DNA can result in mutagenicity.[7][9]

2-Chloroacrolein has been reported to have mutation data and is considered a questionable carcinogen with experimental tumorigenic data.[3][10] It is poisonous by the intraperitoneal route.[3][10]

The proposed mechanism of toxicity is illustrated in the following diagram:

Proposed mechanism of **2-Chloroacrolein** toxicity.

Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **2-Chloroacrolein** is not readily available in the public domain. Researchers are advised to acquire their own analytical data for positive identification and characterization of this compound. Predicted mass spectrometry data for various adducts are available.[4]

Safety and Handling

2-Chloroacrolein is considered a hazardous substance. It is reported to be a poison by intraperitoneal injection and a questionable carcinogen with mutagenic properties.[3][10] When heated to decomposition, it emits toxic vapors of hydrogen chloride.[3]

Handling Precautions:

- Work in a well-ventilated chemical fume hood.
- Use appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation, ingestion, and skin contact.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.

This technical guide is intended for informational purposes only and does not constitute a comprehensive safety manual. Users should consult relevant safety data sheets (SDS) and institutional safety protocols before handling **2-Chloroacrolein**.

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